

Experimental Protocol for Nocodazole Synchronization and Validation

Author: Smolecule Technical Support Team. **Date:** February 2026

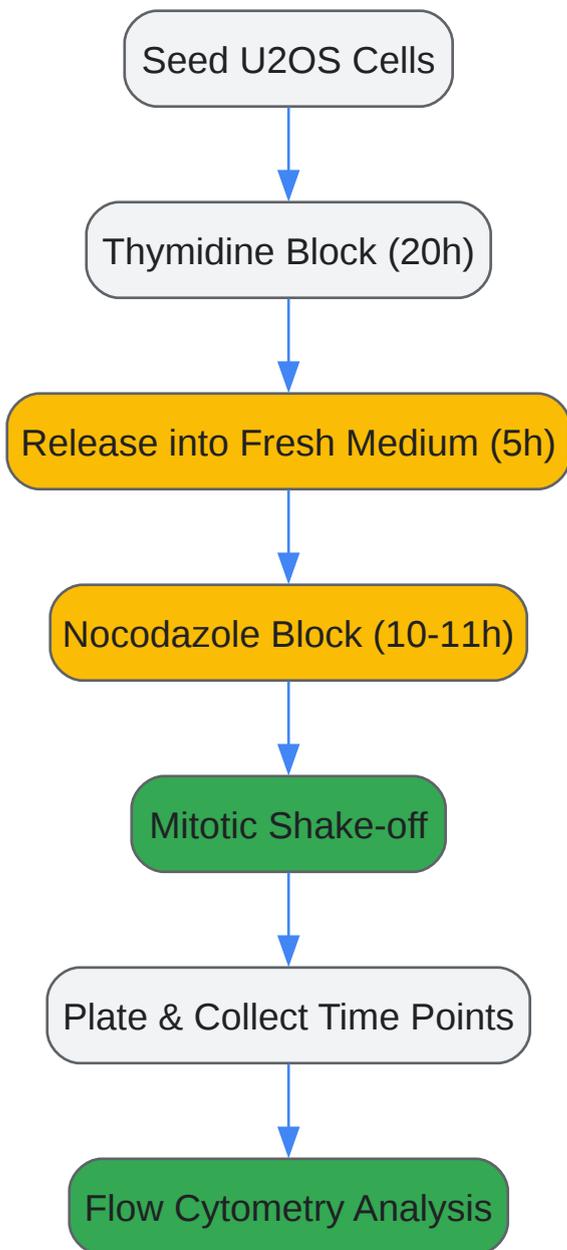
Compound Focus: Nocodazole

CAS No.: 31430-18-9

Cat. No.: S548337

[Get Quote](#)

The thymidine-**nocodazole** (Thy-Noc) block is a common method for synchronizing cells in early mitosis [1]. Below is the workflow and detailed methodology.



[Click to download full resolution via product page](#)

Detailed Protocol Steps [1]:

- **Thymidine Block (S Phase Arrest):** Seed cells (e.g., 2×10^6 U2OS cells per 100 mm dish) and let them attach for 24 hours. Add thymidine from a 200 mM stock to a **final concentration of 2 mM** and incubate for **20 hours**.
- **Release:** Wash cells twice with pre-warmed PBS to remove thymidine and add fresh complete medium. Incubate for **5 hours** to allow cells to progress toward mitosis.
- **Nocodazole Block (M Phase Arrest):** Add **nocodazole** from a stock solution (e.g., 5 mg/mL in DMSO) to a **final concentration of 50 ng/mL**. Incubate for **no longer than 10-11 hours**.

- **Mitotic Shake-off:** Gently pipette the culture medium to dislodge rounded mitotic cells. Collect the medium, centrifuge (300 x g for 5 minutes), and wash the cell pellet with PBS.
- **Release and Time-Course Analysis:** Resuspend the mitotic cells in fresh medium and re-plate them. Collect samples at selected time points (e.g., every 1.5 to 3 hours).
 - **For RNA/Protein:** Lyse cells directly in the well for subsequent analysis.
 - **For Flow Cytometry:** Trypsinize cells, centrifuge, and fix the cell pellet for DNA staining (e.g., with propidium iodide) to analyze DNA content by flow cytometry.

Key Considerations for Nocodazole Synchronization

When validating this method, it is crucial to be aware of its limitations and optimization points.

Aspect	Consideration & Experimental Impact
Synchronization Window	Cells can only be arrested in mitosis for ~7 hours at 0.4-4.0 µg/mL; prolonged arrest leads to polyploidization [2].
Optimal Use Case	Most effective for resynchronizing presynchronized populations (e.g., selected G1 or G1/S cells) [2].
Critical Step	The "mitotic shake-off" must be performed gently. Using cold PBS or PBS with nocodazole during washing is recommended to prevent "mitotic slippage" [1].
Validation Metric	Successful synchronization is measured by a sharp peak in the 4N (G2/M) DNA population in a DNA content histogram from flow cytometry post-shake-off [1].

Flow Cytometry Instruments for Validation

The table below outlines general-purpose flow cytometers suitable for cell cycle analysis. Please consult manufacturers for detailed application notes on synchronization validation.

Instrument Model	Key Features for Cell Cycle Analysis	Laser & Color Capability
BD FACSAria III [3]	High-sensitivity cuvette flow cell; Patented octagon and trigon detection.	Up to 5 lasers and 20 detectors (up to 18 colors).
Cytek Guava easyCyte [4]	Microcapillary fluidics; Absolute cell counting without beads; Benchtop size.	Up to 3 lasers and 14 parameters.
Beckman Coulter CytoFLEX [5]	Superior sensitivity; Semiconductor-based APD detection; Violet side scatter for nanoparticles.	Up to 3 lasers and 13 channels (configurable up to 6 lasers and 21 colors on LX model).

How to Proceed with Your Guide Development

To build a comprehensive and objective comparison guide, you could:

- **Contact Manufacturers Directly:** Reach out to technical support teams at companies like BD, Cytek, and Beckman Coulter. They can provide application-specific data, protocols, and performance benchmarks for cell cycle analysis.
- **Consult Scientific Literature:** Perform a deeper literature search on platforms like PubMed for studies that directly compare instrument performance in similar applications, or that use these instruments for **nocodazole** synchronization validation.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Studying Cell Cycle-regulated Gene Expression by Two ... [pmc.ncbi.nlm.nih.gov]
2. Can nocodazole , an inhibitor of microtubule formation, be used to... [pubmed.ncbi.nlm.nih.gov]
3. BD FACSAria™ III | High Sensitivity Flow Cytometer [bdbiosciences.com]

4. easyCyte [cytekbio.com]

5. Advanced Cell Analysis with CytoFLEX Flow Cytometer | Beckman ... [ferusmedical.com]

To cite this document: Smolecule. [Experimental Protocol for Nocodazole Synchronization and Validation]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548337#nocodazole-synchronization-validation-flow-cytometry>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com